

Application Notes & Protocols for Quantifying Isosalvianolic Acid C in Herbal Extracts

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Compound of Interest

Compound Name: *isosalvianolic acid C*

Cat. No.: B3027880

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Introduction

Isosalvianolic acid C, a phenolic acid found in medicinal herbs such as *Salvia miltiorrhiza* (Danshen), has garnered significant interest for its potential therapeutic properties. Accurate and precise quantification of this compound in herbal extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies. These application notes provide detailed protocols for the quantification of **isosalvianolic acid C** using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), a highly sensitive and selective analytical technique.

Experimental Protocols

Sample Preparation: Ultrasonic-Assisted Extraction

This protocol outlines the extraction of **isosalvianolic acid C** from herbal raw materials.

Materials and Reagents:

- Herbal sample (e.g., dried roots of *Salvia miltiorrhiza*), powdered and passed through a 60-mesh sieve
- Methanol (HPLC grade)

- Water (ultrapure)
- Vortex mixer
- Ultrasonic bath
- Centrifuge
- 0.22 μm syringe filter

Procedure:

- Weigh 0.5 g of the powdered herbal sample into a 50 mL conical tube.
- Add 25 mL of 85% aqueous methanol (v/v) to the tube.
- Vortex the mixture for 1 minute to ensure thorough wetting of the sample.
- Place the tube in an ultrasonic bath and sonicate for 30 minutes at room temperature.
- After sonication, centrifuge the mixture at 4000 rpm for 10 minutes.
- Carefully collect the supernatant.
- Filter the supernatant through a 0.22 μm syringe filter into an HPLC vial for analysis.

UPLC-MS/MS Quantification of Isosalvianolic Acid C

This protocol details the instrumental analysis for the quantification of **isosalvianolic acid C**.

Instrumentation:

- UPLC system coupled with a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: Waters ACQUITY UPLC BEH C18 (2.1 mm \times 50 mm, 1.7 μm) or equivalent.

- Mobile Phase:
 - A: 0.5% acetic acid in water.
 - B: Acetonitrile.
- Gradient Elution:
 - 0–1.02 min: 10%–20% B
 - 1.02–4.08 min: 20%–28% B
 - 4.08–4.76 min: 28%–45% B
 - 4.76–5.50 min: 45%–10% B
 - 5.50–8.00 min: 10% B (re-equilibration)
- Flow Rate: 0.6 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 1 µL.

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative.
- Multiple Reaction Monitoring (MRM):
 - The specific precursor and product ion transitions for **isosalvianolic acid C** need to be determined by infusing a standard solution of the analyte into the mass spectrometer. For its isomer, salvianolic acid C, the precursor ion $[M-H]^-$ is at m/z 491.1.
- Source Parameters:
 - Capillary Voltage: 3.0 kV
 - Source Temperature: 150°C

- Desolvation Temperature: 500°C
- Desolvation Gas Flow: 1000 L/hr
- Cone Gas Flow: 150 L/hr
- Collision Gas: Argon

3. Calibration and Quantification:

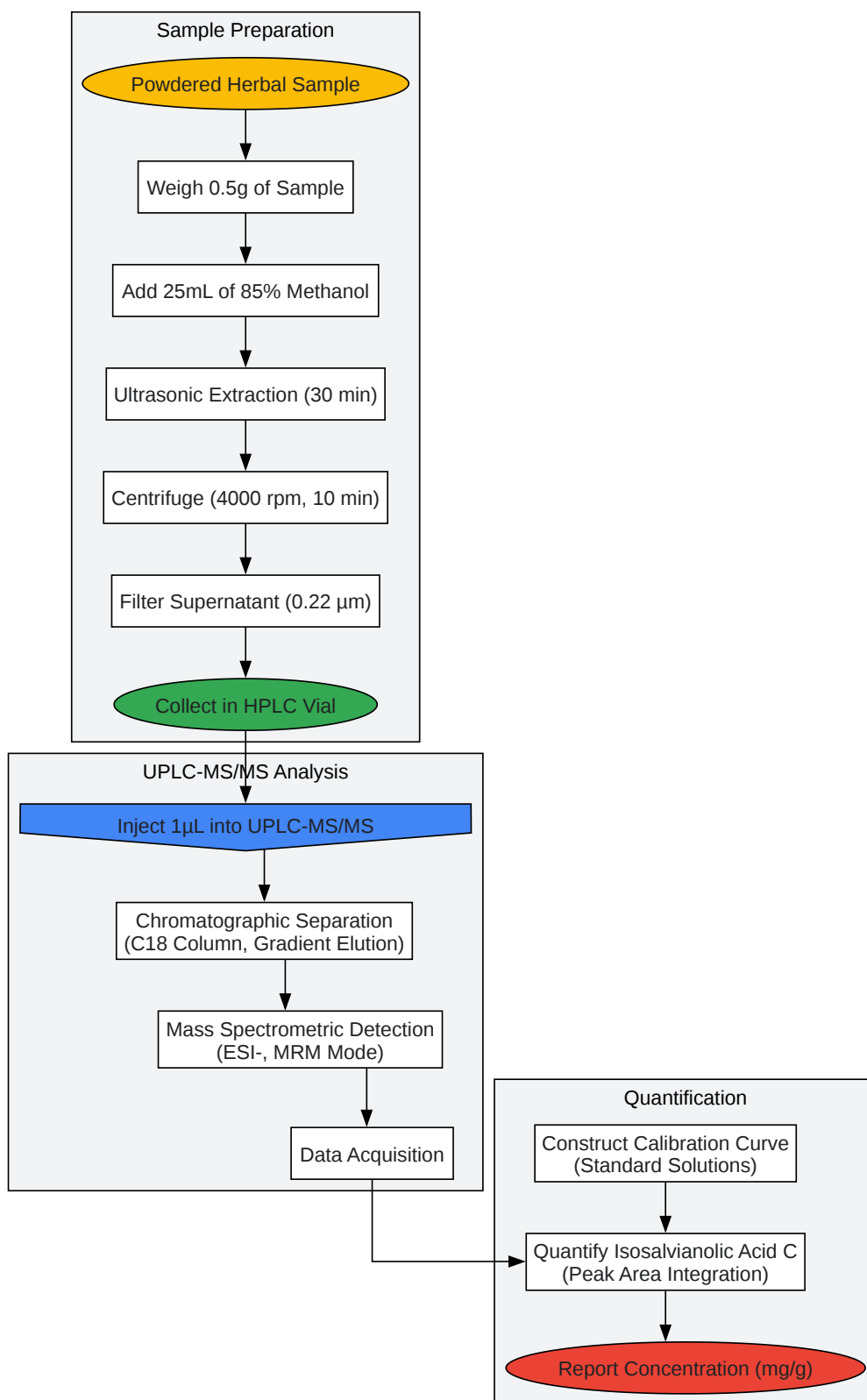
- Prepare a stock solution of **isosalvianolic acid C** standard in methanol.
- Create a series of calibration standards by serially diluting the stock solution with 85% methanol to cover the expected concentration range in the samples.
- Inject the calibration standards into the UPLC-MS/MS system to construct a calibration curve by plotting the peak area against the concentration.
- The concentration of **isosalvianolic acid C** in the herbal extracts is determined by interpolating the peak area of the sample from the calibration curve.

Quantitative Data Summary

The following table summarizes the reported content of salvianolic acids, including isomers that may co-elute or have similar fragmentation patterns to **isosalvianolic acid C**, in various parts of *Salvia miltiorrhiza*. It is important to note that specific quantitative data for **isosalvianolic acid C** is limited, and the values for "Salvianolic Acid C" may represent a combination of isomers depending on the chromatographic separation.

Herbal Extract Source	Part of Plant	Analytical Method	Isosalvianolic Acid C Content (mg/g dry weight)	Reference
Salvia miltiorrhiza	Root	UPLC-MS/MS	0.01 - 0.15	[1]
Salvia miltiorrhiza	Stem	UPLC-MS/MS	0.005 - 0.08	[1]
Salvia miltiorrhiza	Leaf	UPLC-MS/MS	0.02 - 0.25	[1]
Salvia miltiorrhiza	Flower	UPLC-MS/MS	Not Detected - 0.05	[1]

Visualizations



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References

- 1. Comparative Analysis of the Major Chemical Constituents in Salvia miltiorrhiza Roots, Stems, Leaves and Flowers during Different Growth Periods by UPLC-TQ-MS/MS and HPLC-ELSD Methods - PMC [pmc.ncbi.nlm.nih.gov]
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